

Is Demethylcarolignan E a lignan or a different class of compound?

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Compound of Interest

Compound Name: Demethylcarolignan E

Cat. No.: B1153482

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Demethylcarolignan E: A Lignan with Therapeutic Potential

A Technical Whitepaper for Researchers and Drug Development Professionals

Core Finding: Demethylcarolignan E is classified as a lignan, a class of naturally occurring polyphenolic compounds.

This document provides a comprehensive overview of **Demethylcarolignan E**, a lignan isolated from *Sambucus williamsii* Hance. It details its chemical nature, summarizes key quantitative data on its biological activities, outlines experimental protocols for its study, and visualizes associated cellular signaling pathways. This technical guide is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Classification and Structure

Demethylcarolignan E belongs to the lignan class of phenylpropanoid dimers. Lignans are characterized by the coupling of two C6C3 units. The specific arrangement and linkage of these units define the subclass of the lignan. While the definitive structural elucidation data for **Demethylcarolignan E**, specifically the linkage between its phenylpropanoid units, is not yet publicly available in detail, its nomenclature as "carolignan" strongly indicates its membership

in this compound class. Further spectroscopic analysis, including Nuclear Magnetic Resonance (NMR), is required for a complete structural assignment and to definitively classify its linkage type (e.g., β - β' , α - β' , etc.).

Biological Activities and Therapeutic Potential

Lignans isolated from *Sambucus williamsii* have demonstrated a range of biological activities, suggesting therapeutic potential for **Demethylcarolignan E** in similar areas. The primary activities reported for related carolignans include anti-inflammatory effects and the promotion of bone formation.

Anti-inflammatory Activity

Several lignans from *Sambucus williamsii* have shown significant anti-inflammatory properties. For instance, studies on related compounds have demonstrated the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated murine microglia BV-2 cells. This inhibitory action on a key inflammatory mediator suggests a potential mechanism for neuroprotection and the management of inflammatory conditions.

Osteogenic Activity

Lignans from *Sambucus williamsii* have been identified as the primary bioactive components responsible for the plant's traditional use in treating bone fractures. Research has shown that these compounds can promote the proliferation of osteoblastic-like UMR106 cells, indicating a potential role in bone formation and the treatment of osteoporosis.^[1]

Table 1: Summary of Quantitative Data for Lignans from *Sambucus williamsii*

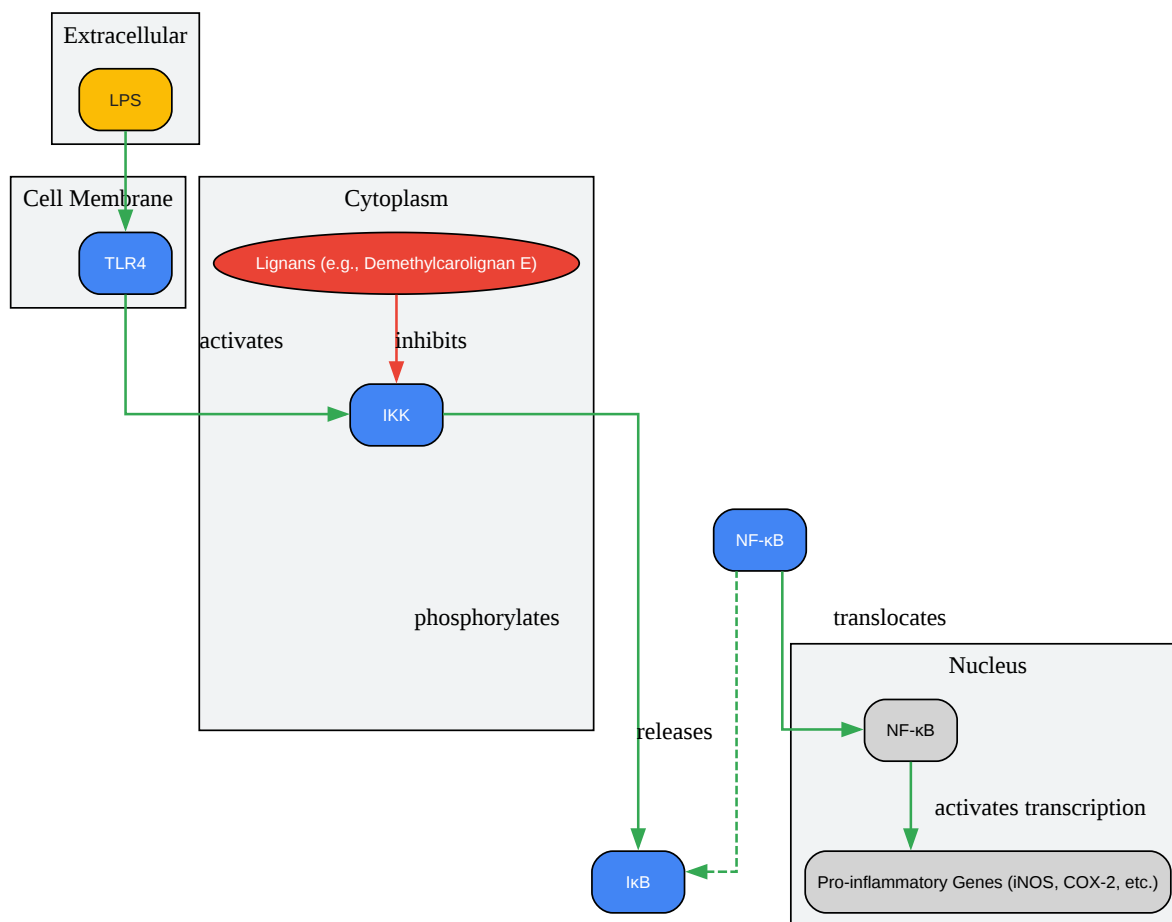
Compound Class	Biological Activity	Assay System	Quantitative Data (IC50/EC50)	Reference
Lignans	Anti-inflammatory	Inhibition of NO production in LPS-stimulated BV-2 cells	IC50 values ranging from 6.82 μ M to 14.70 μ M for various isolated lignans. [2]	[2]
Lignans	Osteogenic	Proliferation of osteoblastic-like UMR106 cells	Increased cell numbers by 25.1% to 31.3% at concentrations of 10^{-10} M to 10^{-7} M for various isolated lignans.[1]	[1]

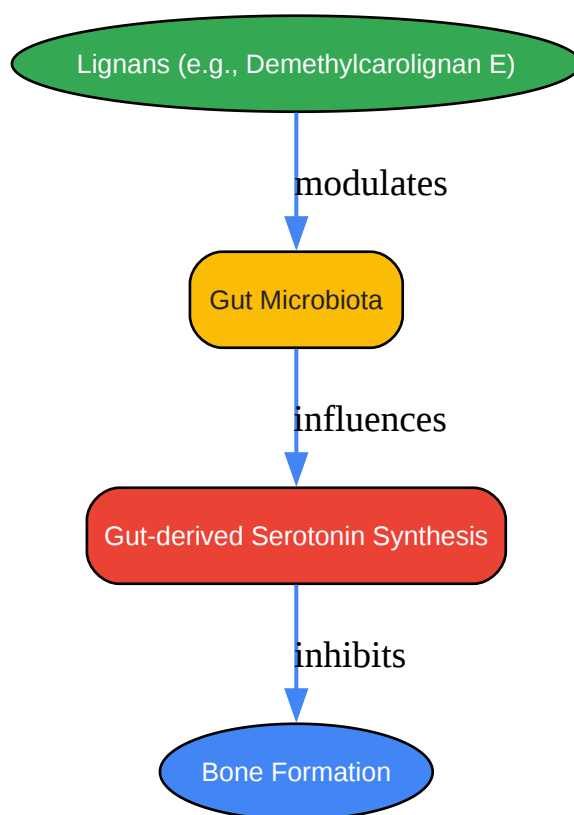
Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of research. Below are summarized protocols for key experiments related to the study of lignans from *Sambucus williamsii*.

Isolation and Purification of Lignans

A general workflow for the isolation of lignans from *Sambucus williamsii* involves the following steps:





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References

- 1. New lignans from the bioactive fraction of *Sambucus williamsii* Hance and proliferation activities on osteoblastic-like UMR106 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Bioactive lignan constituents from the twigs of *Sambucus williamsii* - PubMed [pubmed.ncbi.nlm.nih.gov]
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